

4-Methoxyisoindoline chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Methoxyisoindoline

Cat. No.: B166256

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Technical Guide: 4-Methoxyisoindoline

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical compound **4-Methoxyisoindoline**, focusing on its core identification characteristics.

Chemical Identity and Structure

4-Methoxyisoindoline is a heterocyclic organic compound. Its structure consists of a bicyclic isoindoline core, which is a dihydro-1H-isoindole, substituted with a methoxy group (-OCH₃) at the 4-position of the benzene ring.

The IUPAC (International Union of Pure and Applied Chemistry) name for this compound is 4-methoxy-2,3-dihydro-1H-isoindole.^[1] This systematic name precisely describes the molecular architecture: "4-methoxy" indicates the substituent and its location, "2,3-dihydro" specifies the saturation of the five-membered heterocyclic ring, and "1H-isoindole" defines the parent bicyclic structure.^[1]

Compound Identification Data

For ease of reference and comparison, key identifying data for **4-Methoxyisoindoline** are summarized in the table below. Such data is fundamental for compound registration, analytical characterization, and computational modeling.

Identifier	Value
IUPAC Name	4-methoxy-2,3-dihydro-1H-isoindole
CAS Number	127168-73-4[2]
Molecular Formula	C ₉ H ₁₁ NO
Molecular Weight	149.19 g/mol
Canonical SMILES	COC1=C2CNCC2=CC=C1

Logical Workflow for Compound Characterization

The identification and structural elucidation of a chemical entity like **4-Methoxyisoindoline** follows a standardized logical workflow. This process begins with sample analysis and culminates in the assignment of a definitive structure and systematic name. The following diagram illustrates this fundamental workflow, which is a cornerstone of chemical and pharmaceutical research.

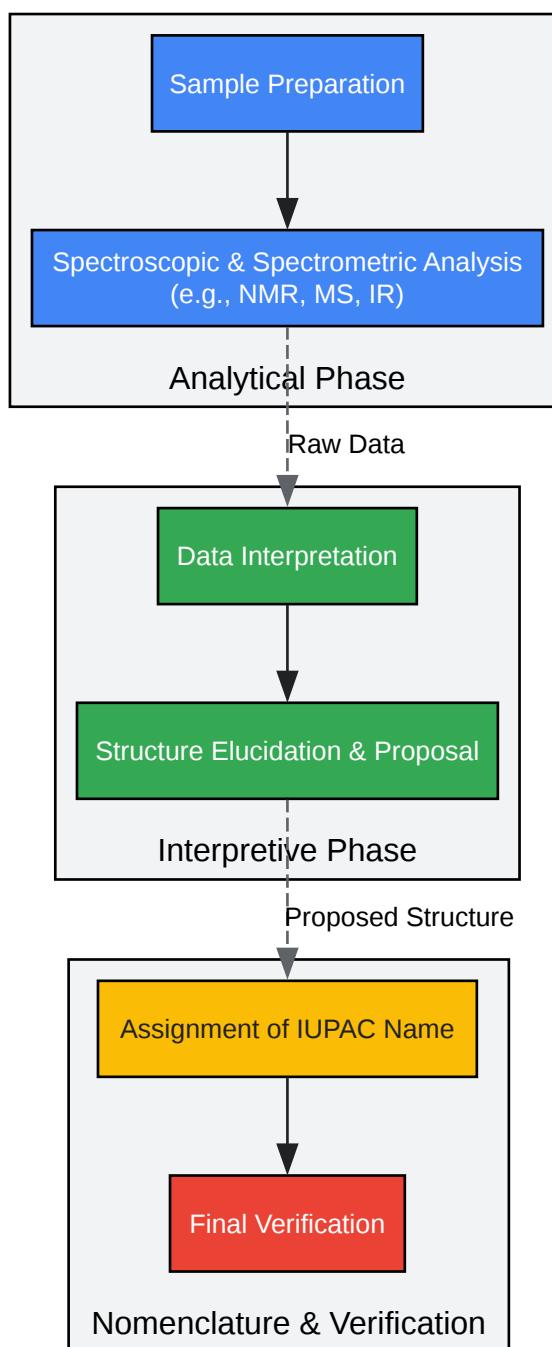


Diagram 1: General Workflow for Chemical Structure Elucidation

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Caption: General workflow for chemical structure elucidation.

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References

- 1. 4-Methylisoindoline | C9H11N | CID 23008728 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-METHOXYISOINDOLINE | 127168-73-4 [chemicalbook.com]
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